

Safety and handling of 2'-Chloro-4'-methoxyacetophenone

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Compound of Interest

Compound Name: 1-(2-Chloro-4-methoxyphenyl)ethanone

Cat. No.: B2631866

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An In-depth Technical Guide to the Safe Handling of 2'-Chloro-4'-methoxyacetophenone

Foreword: A Proactive Approach to Chemical Safety

In the landscape of pharmaceutical research and fine chemical synthesis, the introduction of novel intermediates is a constant. 2'-Chloro-4'-methoxyacetophenone is one such compound, serving as a valuable precursor in the synthesis of various target molecules.^[1] Its utility, however, is paired with a distinct hazard profile that demands a comprehensive and proactive safety strategy. This guide is designed for the trained researcher, scientist, and drug development professional. It moves beyond mere procedural recitation to instill a deep, causality-driven understanding of the necessary safety protocols. Our objective is not just to prevent incidents, but to foster a culture of intrinsic safety awareness where every action is informed by a thorough understanding of the risks involved.

Compound Identification and Physicochemical Properties

A foundational element of safe handling is a thorough understanding of the substance's identity and physical characteristics. These properties influence its behavior under various laboratory conditions and inform appropriate storage and handling choices.

- Synonyms: **1-(2-chloro-4-methoxyphenyl)ethanone**, 4-Methoxy-2-chloroacetophenone^[1]

- CAS Number: 41068-36-4[2]
- Molecular Formula: C₉H₉ClO₂[3][4][5]
- Molecular Weight: 184.62 g/mol [3][5]

Table 1: Physicochemical Data for 2'-Chloro-4'-methoxyacetophenone

Property	Value	Source
Appearance	Solid, Crystalline Powder, Pale yellow to beige	[4]
Melting Point	74 - 76 °C / 165.2 - 168.8 °F	[6]
Boiling Point	26-27 °C (Note: This appears anomalous and may refer to a specific condition or be an error in the source data; other sources estimate ~264°C)	[4]
Storage Temperature	Ambient/Room Temperature, in a dry, well-ventilated place	[3][4]
Incompatibilities	Strong oxidizing agents, Strong bases	[6][7]
Stability	Stable under normal conditions. Some sources indicate light sensitivity.	[6][8]

Hazard Identification and Risk Assessment

2'-Chloro-4'-methoxyacetophenone is classified as a hazardous substance. A critical analysis of the available Safety Data Sheets (SDS) reveals a consistent, though variably reported, set of risks. The primary hazards are associated with its corrosive and irritant nature, as well as acute toxicity upon ingestion.

Table 2: GHS Hazard Classification Summary

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 4)	GHS07 (Exclamation Mark)	Warning / Danger	H302: Harmful if swallowed[2][3]
Skin Corrosion/Irritation (Category 1A, B, C / 2)	GHS05 (Corrosion) / GHS07	Danger / Warning	H314: Causes severe skin burns and eye damage[3] OR H315: Causes skin irritation[2]
Serious Eye Damage/Irritation (Category 1 / 2)	GHS05 (Corrosion) / GHS07	Danger / Warning	H314: Causes severe skin burns and eye damage[3] OR H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity, Single Exposure (Category 3)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[2]

Expert Analysis of Hazard Data: It is crucial to note the variation in reported severity, particularly concerning skin and eye contact (Corrosion vs. Irritation). In drug development and research, where compounds may have uncharacterized toxicological properties, the most prudent approach is to adopt the highest level of precaution. Therefore, this guide assumes the compound is corrosive (H314) and requires protocols to reflect this higher risk. The causality is clear: a chlorinated organic ketone has the potential to be highly reactive and damaging to biological tissues. The risk assessment workflow must therefore prioritize the elimination of direct contact.



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Caption: A logical workflow for proactive chemical risk management.

Personal Protective Equipment (PPE): The Last Line of Defense

Engineering controls, such as fume hoods, are the primary method of exposure prevention. However, a robust PPE regimen is mandatory to protect against accidental contact. The selection of PPE must be directly correlated to the hazards identified in Section 2.

Table 3: Mandatory PPE for Handling 2'-Chloro-4'-methoxyacetophenone

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving/Unpacking	Chemical splash goggles	Single pair, chemical-resistant nitrile or neoprene gloves	Lab coat	Not required unless package is damaged
Weighing & Preparing Solutions (in fume hood)	Chemical splash goggles and face shield	Double-gloving with chemical-resistant nitrile or neoprene gloves	Impervious, flame-resistant lab coat with tight cuffs	N95 respirator (or higher) recommended to prevent inhalation of fine particulates[3][9]
Conducting Reactions & Purifications (in fume hood)	Chemical splash goggles and face shield	Double-gloving with chemical-resistant nitrile or neoprene gloves	Impervious, flame-resistant lab coat with tight cuffs	Not required if performed in a certified fume hood

Causality Behind PPE Choices:

- Face Shield over Goggles: Because the substance is potentially corrosive to the eyes (H314), a face shield is required during weighing and solution preparation to protect the entire face from splashes.[9]
- Double-Gloving: This practice provides a critical safety buffer. Should the outer glove become contaminated or breached, the inner glove maintains a barrier while the outer is safely removed and replaced.[9]
- Impervious Lab Coat: A standard cotton lab coat is insufficient. An impervious coat prevents liquid splashes from soaking through and reaching the skin.[3]
- Respirator during Weighing: Even within a fume hood, the fine, crystalline nature of the solid poses an inhalation risk during transfer. An N95 respirator mitigates this specific risk.[9]

Standard Operating Procedures (SOPs) for Safe Handling

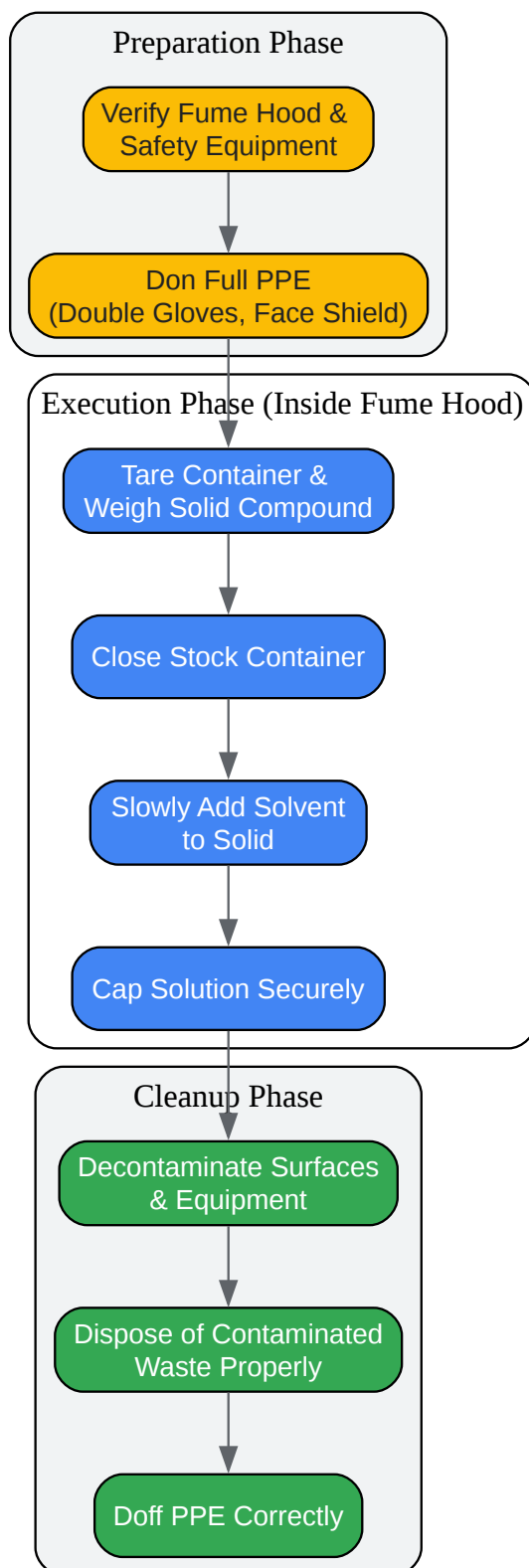
The following protocols are designed as self-validating systems. Each step is a checkpoint to ensure safety before proceeding to the next.

SOP: Weighing and Dissolving the Solid Compound

This workflow is the most common point of potential exposure and requires meticulous execution.

- Preparation:
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Confirm that a safety shower and eyewash station are accessible and have been recently tested.[\[6\]](#)[\[9\]](#)
 - Assemble all necessary equipment (spatulas, weigh paper/boat, vials, solvent) within the fume hood to minimize movement in and out of the sash.
- Donning PPE:
 - Don all PPE as specified in Table 3 for "Weighing & Preparing Solutions."
- Execution:
 - Place an analytical balance inside the fume hood or use a tared container to weigh the compound, minimizing contamination.
 - Carefully transfer the desired amount of 2'-Chloro-4'-methoxyacetophenone to the tared container. Avoid creating dust. If dust is generated, wait for it to settle before proceeding.
 - Close the primary container of the chemical immediately after dispensing.
 - To dissolve, add the solvent to the solid in a controlled manner to prevent splashing.
 - Cap the solution container securely before removing it from the fume hood.

- Decontamination & Doffing:
 - Decontaminate any surfaces and equipment that may have come into contact with the compound using a suitable solvent (e.g., ethanol), followed by soap and water.[\[9\]](#)
 - Dispose of all contaminated disposables (weigh paper, gloves) into a designated "Hazardous Chlorinated Solid Waste" container within the fume hood.[\[9\]](#)
 - Remove PPE in the correct order (outer gloves, face shield, lab coat, inner gloves, goggles, respirator) to prevent cross-contamination.



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Caption: Step-by-step workflow for safely weighing and dissolving the compound.

Storage, Transport, and Waste Disposal

Storage

Proper storage is essential for maintaining the chemical's integrity and preventing accidental release.

- Conditions: Store in a cool, dry, and well-ventilated place away from incompatible materials like strong oxidizing agents and bases.[\[3\]](#)[\[6\]](#)
- Container: Keep the container tightly closed to prevent moisture ingress and potential release of vapors.[\[3\]](#)[\[6\]](#)
- Location: Store in a designated cabinet for corrosive and toxic solids. Do not store in direct sunlight.[\[7\]](#)[\[10\]](#)

Intra-Laboratory Transport

When moving the compound between labs:

- Ensure the primary container is sealed and free of external contamination.
- Place the primary container within a secondary, shatter-proof container (e.g., a rubber bucket or plastic tote) that is clearly labeled.

Waste Disposal

As a chlorinated organic compound, all waste streams are considered hazardous and must be disposed of accordingly to prevent environmental contamination.[\[9\]](#)

- Solid Waste: Contaminated PPE, weigh papers, and residual solid should be collected in a clearly labeled, sealed container marked "Hazardous Waste: Chlorinated Organic Solids."[\[9\]](#)
- Liquid Waste: Unused solutions and solvent rinses must be collected in a sealed, compatible container labeled "Hazardous Waste: Chlorinated Organic Liquids." Never mix with incompatible waste streams.[\[9\]](#)
- Empty Containers: The original compound container must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate must be collected as hazardous liquid waste.

[\[9\]](#)

Emergency Procedures: Spill and Exposure Response

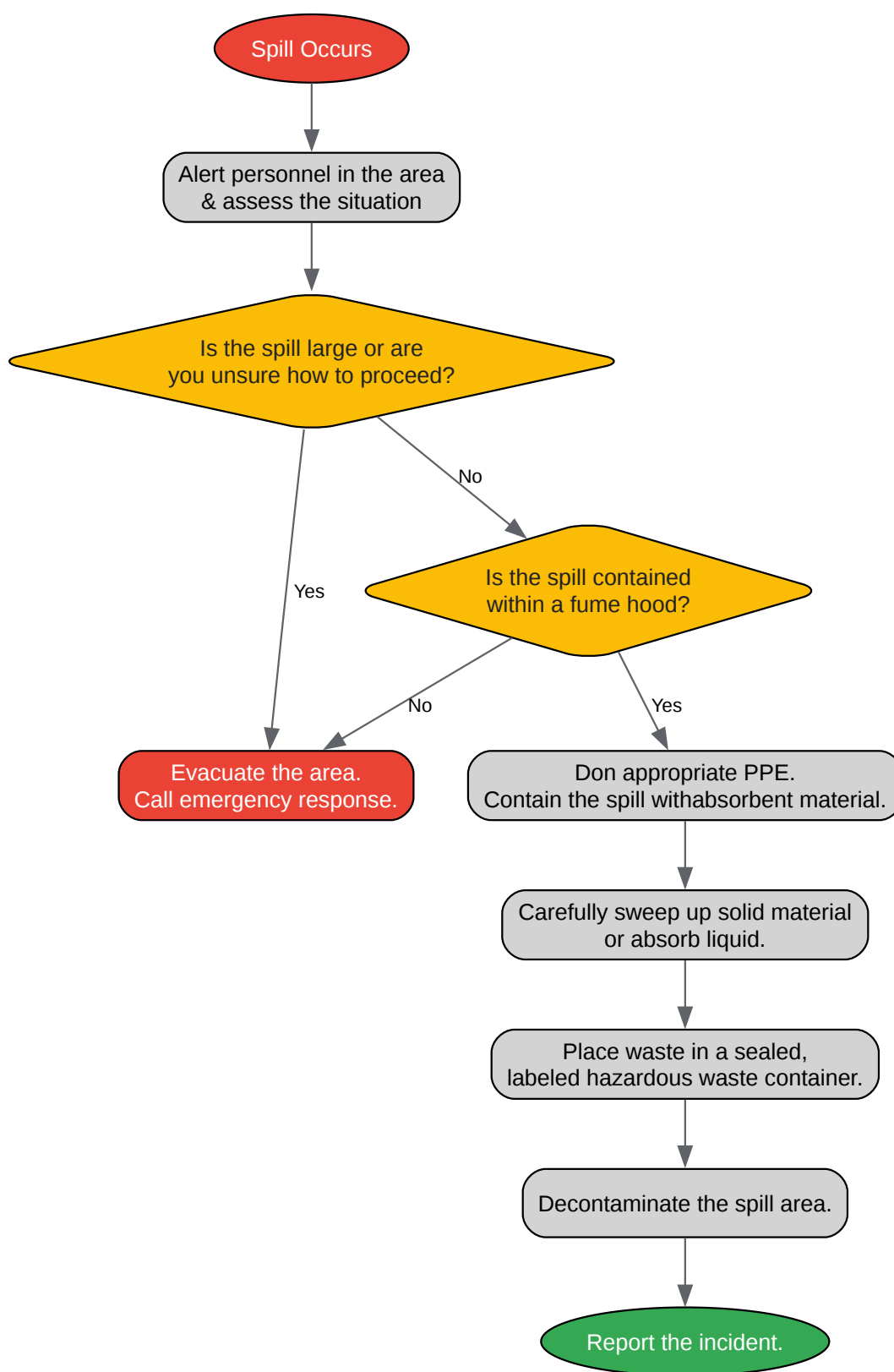
First Aid Measures

Immediate and correct first aid is critical in mitigating harm from exposure. Always show the Safety Data Sheet to attending medical personnel.[\[3\]](#)

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[6\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek immediate medical attention as this compound may cause chemical burns.[\[3\]](#)[\[6\]](#)
- Inhalation: Move the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the victim is conscious and alert, give two glasses of water to drink. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.[\[3\]](#)[\[8\]](#)

Spill Response

The response protocol depends on the scale of the spill.



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Caption: Decision-making flowchart for chemical spill response.

- Small Spill (Contained in Fume Hood):
 - Ensure appropriate PPE is worn.
 - Contain the spill with an inert absorbent material (e.g., vermiculite or sand).
 - Carefully sweep the solid/absorbent mixture into a designated hazardous waste container.
 - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spill (Outside Fume Hood):
 - Evacuate the immediate area.
 - Alert laboratory personnel and management.
 - Call your institution's emergency response team.
 - Prevent entry into the area until it is cleared by safety professionals.

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